

# hexachloropropene chemical structure and formula

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## Compound of Interest

Compound Name: Hexachloropropene

Cat. No.: B155961

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## An In-depth Technical Guide to Hexachloropropene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, formula, properties, and synthesis of **hexachloropropene**.

## Chemical Identity and Formula

**Hexachloropropene** is a chlorinated hydrocarbon with the chemical formula  $C_3Cl_6$ .<sup>[1][2][3][4][5]</sup> Its linear formula is  $CCl_3CCl=CCl_2$ .<sup>[1][6][7][8]</sup> The IUPAC name for this compound is 1,1,2,3,3,3-Hexachloroprop-1-ene.<sup>[1][2][3]</sup> It is also known by other synonyms such as perchloropropene and hexachloropropylene.<sup>[2][3][7]</sup>

## Physicochemical Properties

**Hexachloropropene** is a colorless to light yellow liquid at room temperature.<sup>[1][6]</sup> It is insoluble in water but soluble in organic solvents like carbon tetrachloride, ethanol, and diethyl ether.<sup>[1][2][9]</sup> A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source(s)
Identifiers		
CAS Number	1888-71-7	[1][2][3][5][7][8][10]
PubChem CID	15902	[1][2]
EC Number	217-560-9	[1][7][8]
UN Number	3382 / 3082	[1]
Molecular Properties		
Molecular Formula	C <sub>3</sub> Cl <sub>6</sub>	[1][2][3][4][5]
Molar Mass	248.75 g/mol	[1][2][3][4][5][6][7][8]
Physical Properties		
Appearance	Colorless to light yellow liquid	[1][6]
Density	1.765 g/cm <sup>3</sup> (at 25 °C)	[1][6]
Melting Point	-73 °C	[1][6]
Boiling Point	209–210 °C	[1][6]
Solubility in Water	0.25 g/L	[1]
Vapor Density	8.3 - 8.59 (Air = 1)	[6]
Refractive Index	1.549 (at 20 °C)	

## Synthesis of Hexachloropropene

The primary method for synthesizing **hexachloropropene** is through the dehydrochlorination of 1,1,1,2,2,3,3-heptachloropropane.[1] This precursor is synthesized from the reaction of chloroform and tetrachloroethylene.[1]

## Experimental Protocol: Synthesis of 1,1,1,2,2,3,3-Heptachloropropane

This protocol is based on the reaction of chloroform and tetrachloroethylene in the presence of a catalyst.<sup>[1]</sup><sup>[11]</sup>

#### Materials:

- Chloroform ( $\text{CHCl}_3$ )
- Tetrachloroethylene ( $\text{C}_2\text{Cl}_4$ )
- Anhydrous Aluminum Chloride ( $\text{AlCl}_3$ )
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Drying agent (e.g., molecular sieves or calcium chloride)
- 500 mL round-bottom flask
- Separatory funnel
- Vacuum funnel

#### Procedure:

- Purification and Drying of Reactants:
  - Wash chloroform with concentrated sulfuric acid in a separatory funnel to remove ethanol, which is often present as a stabilizer.<sup>[11]</sup>
  - Subsequently, wash the chloroform with a sodium bicarbonate solution to neutralize any remaining acid, followed by a final wash with water.<sup>[11]</sup>
  - Dry both the purified chloroform and tetrachloroethylene using a suitable drying agent, as water will inhibit the reaction.<sup>[11]</sup>
- Reaction Setup:
  - In a 500 mL round-bottom flask, add 13 grams of anhydrous aluminum chloride.<sup>[11]</sup>

- To this, add 150 grams (100 mL) of dried chloroform and 90 grams of dried tetrachloroethylene.[\[11\]](#)
- Reaction Execution:
  - The reaction mixture will turn into a dark liquid.[\[11\]](#)
  - After the reaction is complete, decant the mixture into a vacuum funnel to remove any unreacted aluminum chloride and other solids.[\[11\]](#)
  - Wash the flask with chloroform to ensure all product is collected.[\[11\]](#)
- Work-up and Purification:
  - The resulting heptachloropropane should be washed and purified as necessary.

## Experimental Protocol: Synthesis of Hexachloropropene

This protocol involves the dehydrochlorination of the synthesized 1,1,1,2,2,3,3-heptachloropropane.[\[1\]](#)[\[12\]](#)

Materials:

- 1,1,1,2,2,3,3-Heptachloropropane ( $C_3HCl_7$ )
- Potassium Hydroxide (KOH) in methanol solution (or another strong base like Calcium Hydroxide)[\[1\]](#)[\[12\]](#)
- Sodium Bicarbonate ( $NaHCO_3$ ) solution
- Molecular sieves
- Separatory funnel
- Storage vessel

Procedure:

- Dehydrochlorination Reaction:

- React 1,1,1,2,2,3,3-heptachloropropane with a solution of potassium hydroxide in methanol.[1] This is an E2 elimination reaction where a strong base removes a hydrogen atom, leading to the formation of a double bond and the elimination of a chlorine atom.[12]
- Work-up and Purification:
  - Transfer the product layer to a separatory funnel.
  - Wash the product with a sodium bicarbonate solution to remove any residual acid and water-soluble impurities.[12]
  - Perform a final wash with water.[12]
  - Transfer the **hexachloropropene** to a storage vessel containing molecular sieves to dry the product. The product may initially appear cloudy due to the presence of water but will clear upon drying.[12]
  - Filter the dried **hexachloropropene** from the molecular sieves.[12]

## Chemical Reactions and Applications

**Hexachloropropene** is a versatile reagent in organic synthesis. It can be used to produce other chemical compounds, including:

- Uranium tetrachloride ( $\text{UCl}_4$ )[1][9]
- Anhydrous niobium pentachloride ( $\text{NbCl}_5$ )[1]
- Tungsten hexachloride ( $\text{WCl}_6$ )[1]

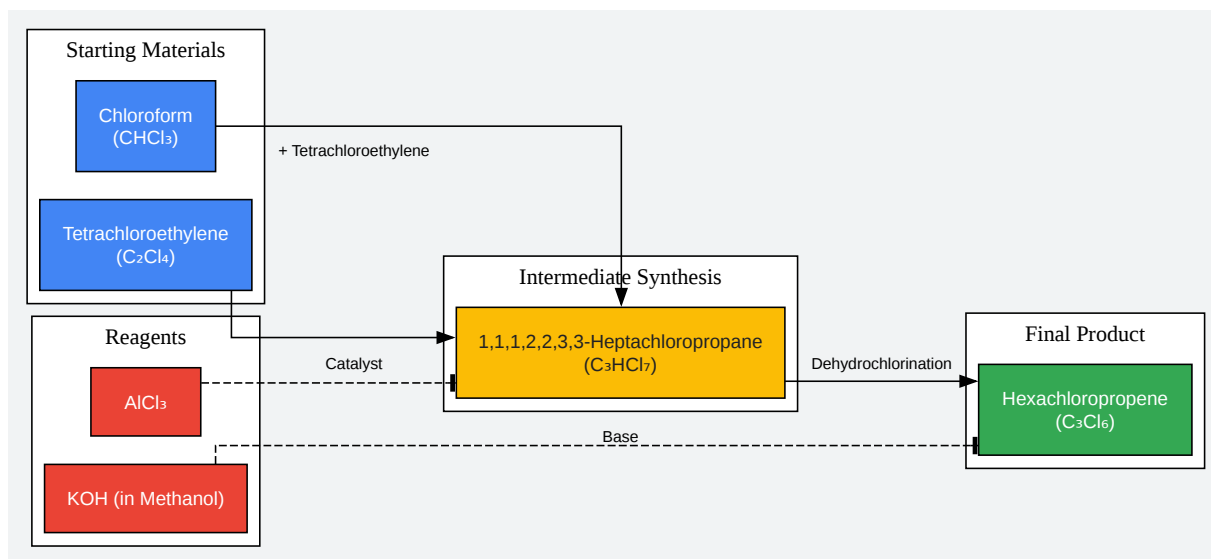
It has also been used as a solvent, plasticizer, and a component in hydraulic fluids.[2]

## Safety and Hazards

**Hexachloropropene** is a toxic and hazardous compound.[1] It is harmful if inhaled and causes skin and serious eye irritation.[6][7][8] It may also cause respiratory irritation.[6][7][8] Exposure can affect the liver and kidneys.[13] Proper personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this chemical.[7][8]

## Visualized Workflows

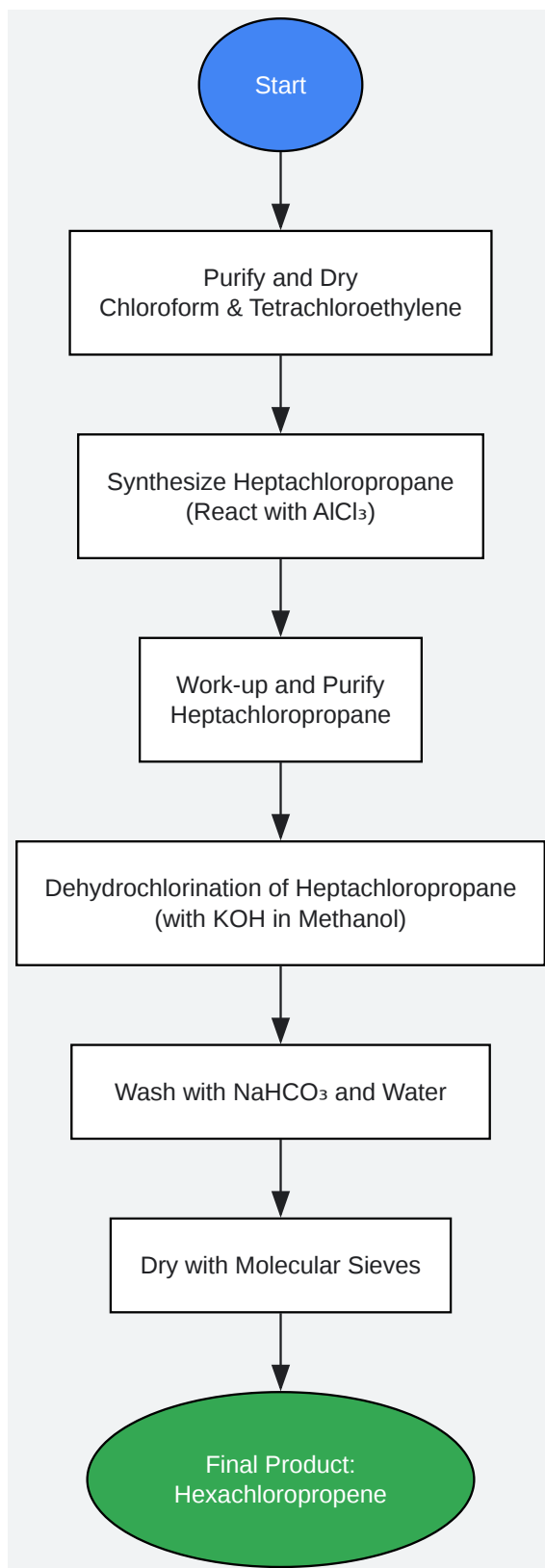
### Synthesis Pathway of Hexachloropropene



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Caption: Synthesis pathway from starting materials to **Hexachloropropene**.

## Experimental Workflow for Hexachloropropene Synthesis



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Caption: Step-by-step experimental workflow for **Hexachloropropene** synthesis.

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